

Furfuryl methyl sulfide CAS number and safety data

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Compound of Interest

Compound Name: *Furfuryl methyl sulfide*

Cat. No.: *B074786*

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An In-Depth Technical Guide to **Furfuryl Methyl Sulfide** CAS Number: 1438-91-1

This technical guide provides a comprehensive overview of **furfuryl methyl sulfide**, a key aroma compound found in various food products and utilized in the flavor and fragrance industry. This document is intended for researchers, scientists, and professionals in drug development and related fields, offering detailed information on its chemical properties, safety data, and analytical methodologies.

Chemical and Physical Properties

Furfuryl methyl sulfide, with the chemical formula C₆H₈OS, is a colorless to pale yellow liquid known for its potent, sulfurous aroma reminiscent of garlic, onion, and coffee.^{[1][2]} It is soluble in organic solvents but has limited solubility in water.^[2]

Table 1: Physical and Chemical Properties of **Furfuryl Methyl Sulfide**

Property	Value	Source
CAS Number	1438-91-1	[1] [2] [3]
Molecular Formula	C6H8OS	[1] [2] [3]
Molecular Weight	128.19 g/mol	[3] [4]
Appearance	Clear yellow to green or light brown liquid	ChemicalBook
Odor	Pungent, onion, garlic, radish, mustard, coffee-like	ChemicalBook
Boiling Point	64-65 °C at 15 mmHg	Sigma-Aldrich
Density	1.07 g/mL at 25 °C	Sigma-Aldrich
Refractive Index	n _{20/D} 1.521	Sigma-Aldrich
Flash Point	63 °C (145.4 °F) - closed cup	[5]

Safety and Hazard Information

Furfuryl methyl sulfide is classified as a combustible liquid and is associated with several health hazards. It is harmful if swallowed and can cause skin, eye, and respiratory irritation.[\[6\]](#) [\[7\]](#)

Table 2: GHS Hazard Classification

Hazard Class	Category	GHS Code
Flammable Liquids	4	H227 (Combustible liquid)
Acute Toxicity, Oral	4	H302 (Harmful if swallowed)
Skin Corrosion/Irritation	2	H315 (Causes skin irritation)
Serious Eye Damage/Eye Irritation	2	H319 (Causes serious eye irritation)
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3	H335 (May cause respiratory irritation)

Table 3: Precautionary Statements and Personal Protective Equipment (PPE)

Type	P-Code	Statement/Recommendation
Prevention	P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	
P270	Do not eat, drink or smoke when using this product.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
Response	P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P302+P352	IF ON SKIN: Wash with plenty of water.	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed.
Disposal	P501	Dispose of contents/container in accordance with local/regional/national/international regulations.

PPE

Eyeshields, Gloves, Type
ABEK (EN14387) respirator
filter.[\[5\]](#)

Experimental Protocols and Methodologies

Detailed experimental protocols for the determination of all physical and chemical properties are not publicly available. However, the following methodologies are cited in the literature for the characterization of **furfuryl methyl sulfide** and related compounds.

Thermochemical Analysis

Thermochemical properties, such as the standard molar enthalpies of combustion and vaporization, have been determined experimentally. These studies are crucial for understanding the energetic properties of the molecule.

- Combustion Calorimetry: This technique is used to determine the standard molar enthalpies of combustion. A known mass of the substance is combusted in a high-pressure oxygen atmosphere within a calorimeter. The temperature change of the surrounding water is measured to calculate the heat of combustion. For **furfuryl methyl sulfide**, the specific density used in these calculations was 1.07 g·cm⁻³.
- Calvet Microcalorimetry: This method is employed to obtain enthalpies of vaporization. The heat absorbed during the phase transition from liquid to gas is measured at a constant temperature.

Spectroscopic Analysis

Spectroscopic methods are essential for the structural elucidation and identification of **furfuryl methyl sulfide**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectra are used to determine the chemical structure of the molecule. Data is typically acquired in a solvent such as CDCl₃.
- Infrared (IR) Spectroscopy: FTIR, ATR-IR, and vapor phase IR spectroscopy provide information about the functional groups present in the molecule.

Synthesis

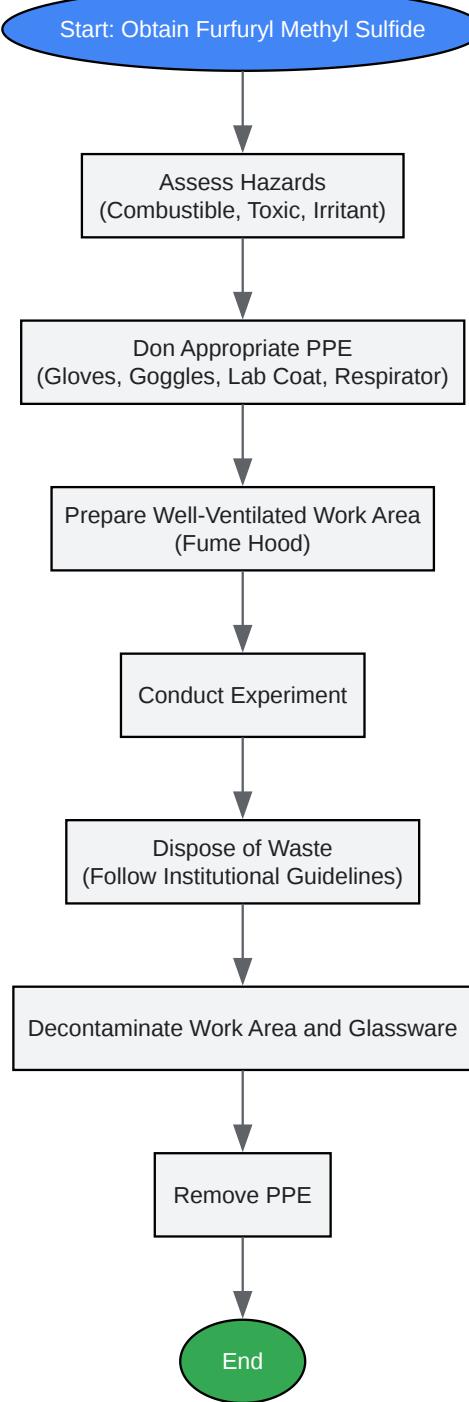
While a specific, detailed protocol for the industrial synthesis of **furfuryl methyl sulfide** is proprietary, a general method involves the reaction of 2-furfuryl mercaptan with dimethyl sulfate. A related synthesis for novel 2-methyl-3-furyl sulfide derivatives has been described, which involves the reaction of 2-methyl-3-furyl disulfide with various reagents such as cyclic ethers, amides, ketones, and epoxides.

Visualizations

General Handling and Safety Workflow

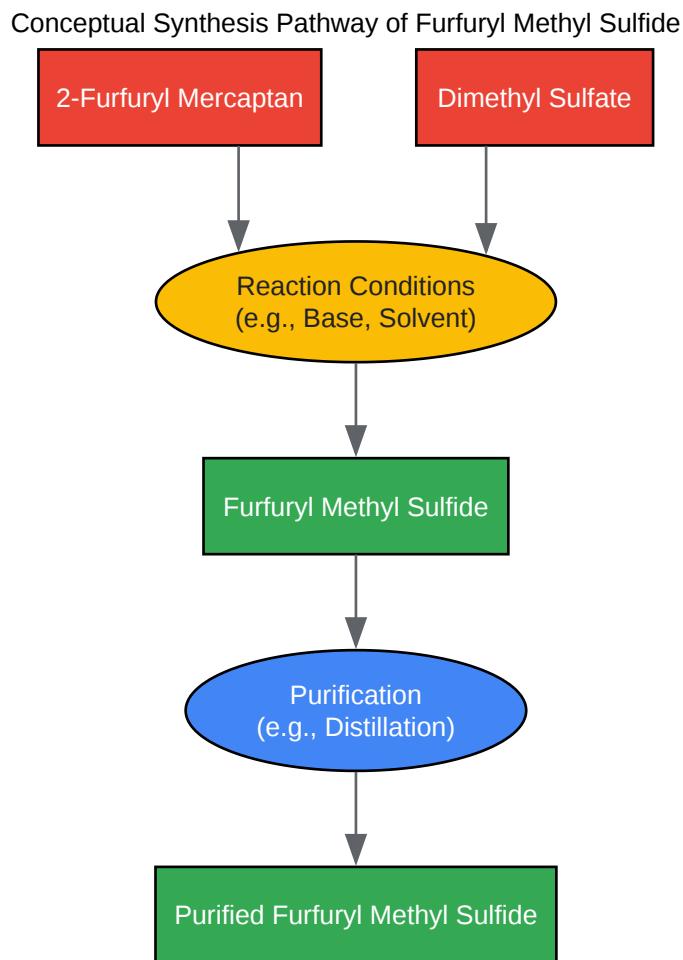
The following diagram outlines the general workflow for safely handling **furfuryl methyl sulfide** in a laboratory setting.

General Handling and Safety Workflow for Furfuryl Methyl Sulfide

[Click to download full resolution via product page](#)**Caption: Workflow for safe handling of furfuryl methyl sulfide.**

Conceptual Synthesis Pathway

The following diagram illustrates a conceptual pathway for the synthesis of **furfuryl methyl sulfide**, based on common organic chemistry principles.



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Caption: Conceptual synthesis of **furfuryl methyl sulfide**.

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